

Application Notes and Protocols for Using BocNH-PEG2-CH₂COONHS in PROTAC Synthesis

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Compound of Interest

Compound Name: BocNH-PEG2-CH₂COONHS

CAS No.: 1356229-07-6

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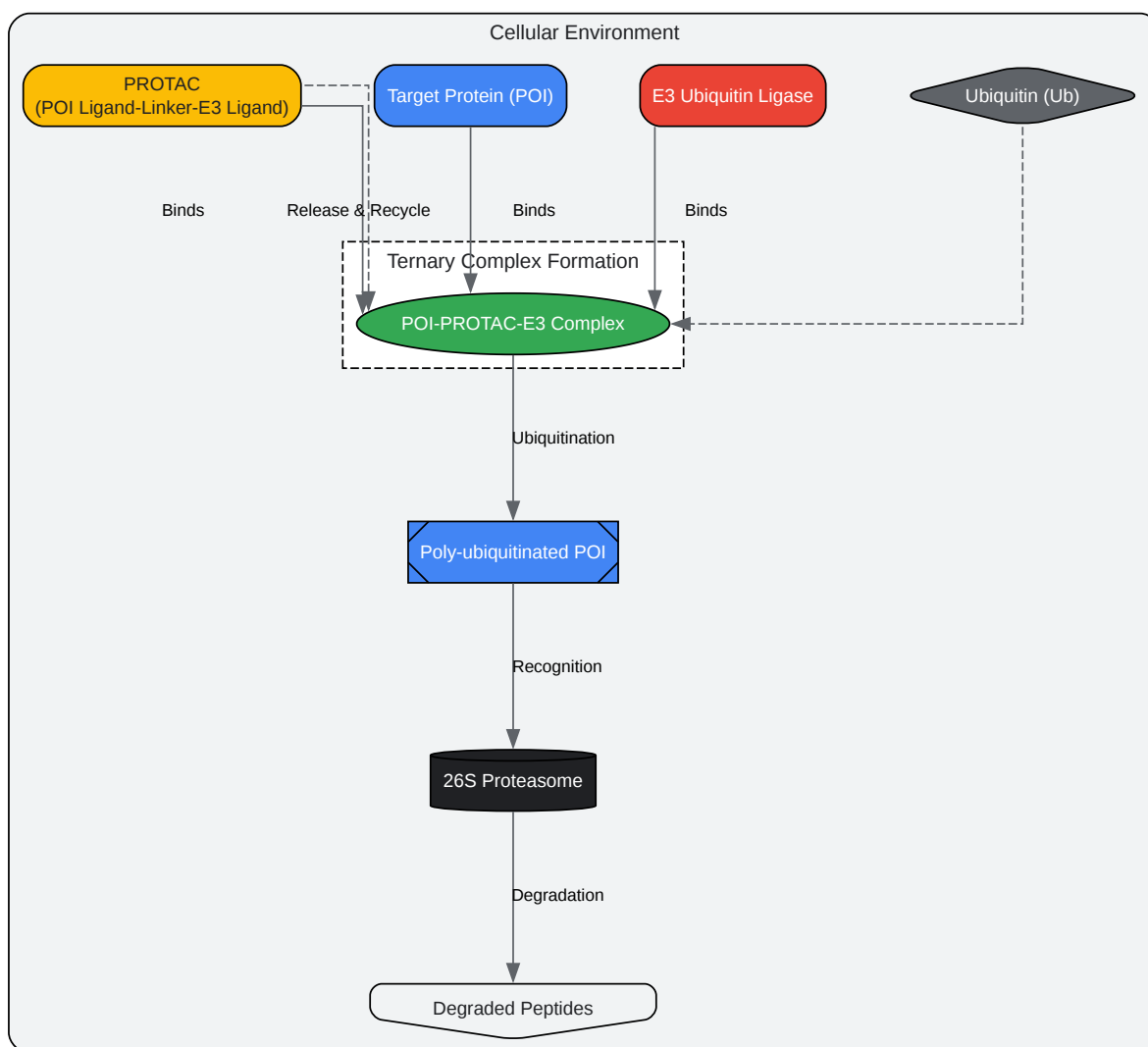
For Researchers, Scientists, and Drug Development Professionals

Introduction

Proteolysis-targeting chimeras (PROTACs) are revolutionary heterobifunctional molecules designed to eliminate specific disease-causing proteins by hijacking the cell's natural ubiquitin-proteasome system.^{[1][2][3]} These molecules consist of three key components: a ligand that binds to a target protein of interest (POI), a second ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two.^{[1][4]}

The linker is a critical determinant of a PROTAC's efficacy, influencing its physicochemical properties, cell permeability, and ability to facilitate a productive ternary complex between the POI and the E3 ligase.^{[5][6]} Polyethylene glycol (PEG) linkers are widely used in PROTAC design due to their hydrophilicity, biocompatibility, and the ease with which their length can be modified to optimize degradation activity.^{[1][7][8]}

This document provides detailed application notes and protocols for the use of **BocNH-PEG2-CH₂COONHS**, a versatile bifunctional linker for the modular synthesis of PROTACs. This linker features a tert-butyloxycarbonyl (Boc)-protected amine and an N-hydroxysuccinimide (NHS) ester, enabling a controlled, stepwise assembly of the final PROTAC molecule.



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Caption: General mechanism of action for a PROTAC.

Application Notes: Properties and Synthetic Strategy

2.1 Properties of **BocNH-PEG2-CH2COONHS**

This linker is designed for a sequential and efficient PROTAC synthesis. Its key features are:

- **NHS Ester Group:** A highly reactive group that readily forms stable amide bonds with primary or secondary amines on a target ligand (either for the POI or E3 ligase) under mild conditions.
- **PEG2 Spacer:** A short, hydrophilic polyethylene glycol spacer that can improve the solubility and pharmacokinetic properties of the resulting PROTAC.[\[5\]](#)
- **Boc-Protected Amine:** A stable protecting group for the terminal amine.[\[9\]](#) This allows for the selective reaction of the NHS ester first. The Boc group can be efficiently removed under acidic conditions to reveal the free amine for the subsequent coupling reaction.[\[9\]](#)[\[10\]](#)

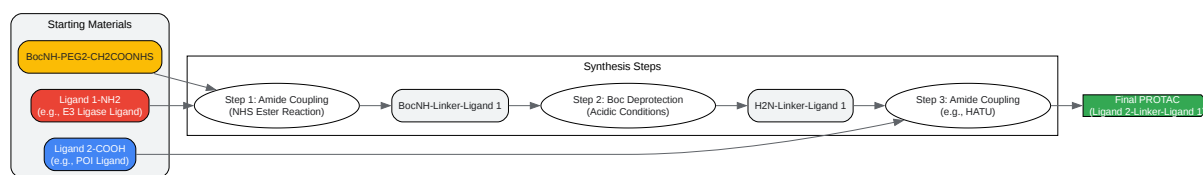
Table 1: Properties of **BocNH-PEG2-CH2COONHS** Linker

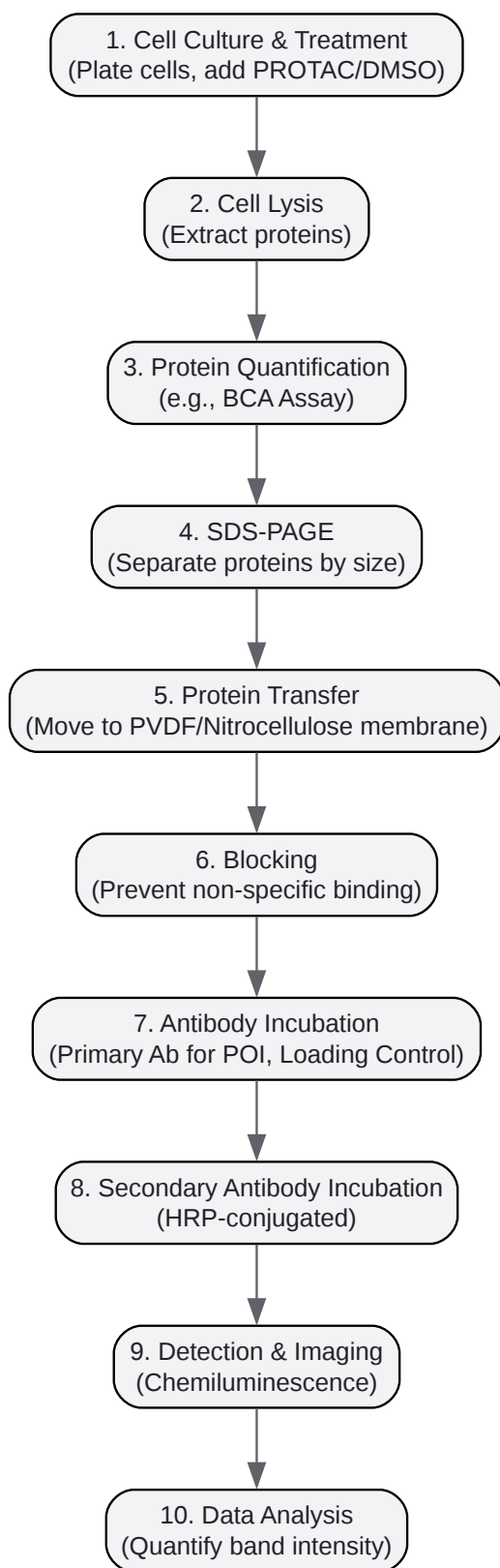
Feature	Description	Role in PROTAC Synthesis
Chemical Name	tert-butyl (2-(2-(2,5-dioxopyrrolidin-1-yloxy)-2-oxoethoxy)ethyl)carbamate	Bifunctional linker for PROTAC assembly
Functional Group 1	N-Hydroxysuccinimide (NHS) Ester	Reacts with an amine on the first ligand.
Functional Group 2	Boc-protected Amine	Masked amine for subsequent reaction after deprotection.
Spacer	2-unit Polyethylene Glycol (PEG)	Enhances solubility and provides optimal spacing. [7]
Reactivity	NHS ester reacts with primary amines. Boc group is acid-labile.	Enables sequential, directional synthesis.

2.2 General Synthetic Strategy

The use of **BocNH-PEG2-CH₂COONHS** enables a modular "two-step" conjugation approach after the initial ligand synthesis. This strategy avoids the formation of undesired homodimers and simplifies purification.^[11]

- **Step 1: First Coupling Reaction:** An amine-containing ligand (Ligand-NH₂) is reacted with the NHS ester of the linker to form a stable amide bond. The product is a Boc-protected Ligand-Linker intermediate.
- **Step 2: Boc Deprotection:** The Boc protecting group is removed under acidic conditions (e.g., trifluoroacetic acid) to expose the terminal amine of the PEG linker.^[9]
- **Step 3: Second Coupling Reaction:** The newly exposed amine on the Ligand-Linker conjugate is coupled to the second ligand, which typically has a carboxylic acid moiety, using standard amide coupling reagents (e.g., HATU, HOBt/EDC). This forms the final PROTAC molecule.





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